

# Application Note: Fabrication of Thermochromic Smart Windows Using Vanadium(V) Oxytripropoxide

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Compound of Interest				
Compound Name:	Vanadium(V) oxytripropoxide			
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#### Introduction

Vanadium dioxide (VO<sub>2</sub>) is a prominent thermochromic material extensively researched for "smart window" applications.[1] Its defining characteristic is a reversible metal-to-insulator transition (MIT) at a critical temperature (Tc) of approximately 68°C.[2] Below this temperature, VO<sub>2</sub> is in a monoclinic semiconductor phase, which is transparent to infrared (IR) radiation. Above the Tc, it transitions to a metallic rutile phase that reflects IR radiation.[2] This property allows VO<sub>2</sub>-coated windows to passively regulate solar heat gain, reducing energy consumption for cooling in warm conditions while allowing heat to pass through in cooler conditions.[3]

The sol-gel method is a versatile and cost-effective technique for depositing VO<sub>2</sub> thin films, offering excellent control over stoichiometry and the feasibility of large-area deposition.[4] **Vanadium(V) oxytripropoxide** (VO(OPr)<sub>3</sub>) is a common precursor for this process. This document provides detailed protocols for fabricating VO<sub>2</sub> thin films from this precursor and summarizes the key performance metrics.

Core Application: Energy-Efficient Glazing

The primary application is in architectural and automotive smart windows. By automatically modulating near-infrared radiation in response to ambient temperature, these windows can significantly lower energy consumption for heating and air conditioning.[3] However, challenges



such as a high Tc, relatively low luminous transmittance (Tlum), and insufficient solar modulation ability ( $\Delta$ Tsol) are active areas of research, often addressed through elemental doping and nanostructuring.[5][6]

# Experimental Protocols Protocol 1: Preparation of Vanadium Precursor Sol

This protocol describes the synthesis of a vanadium oxide sol from **Vanadium(V) oxytripropoxide**, a critical first step for film deposition.

#### Materials:

- Vanadium(V) oxytripropoxide (VO(OPr)3)
- Anhydrous Isopropyl Alcohol (Solvent)
- Glacial Acetic Acid (Optional, as a stabilizer)
- Stir plate and magnetic stir bar
- Beaker or flask

#### Procedure:

- In a clean, dry beaker, add anhydrous isopropyl alcohol.
- While stirring continuously, slowly add Vanadium(V) oxytripropoxide to the solvent. A
  typical starting point is a solution concentration of 0.1 M.
- If using a stabilizer, add glacial acetic acid to the mixture.
- Continue stirring the mixture for a minimum of 30 minutes at room temperature until a clear, homogeneous precursor sol is formed.
- Allow the solution to age for a specified time (e.g., 24-48 hours) to ensure completion of hydrolysis and condensation reactions.



# **Protocol 2: Thin Film Deposition by Spin Coating**

This protocol details the deposition of the precursor sol onto a substrate to form a uniform thin film.

#### Materials:

- Vanadium precursor sol (from Protocol 1)
- Substrates (e.g., quartz, glass, or silicon wafers)
- Spin coater
- · Pipette or syringe

#### Procedure:

- Ensure substrates are thoroughly cleaned using a standard procedure (e.g., sonication in acetone, isopropanol, and deionized water).
- Place the substrate on the spin coater chuck and secure it.
- Dispense a small amount of the precursor sol onto the center of the substrate.
- Initiate the spin coating program. A typical two-step program might be:
  - Step 1 (Spread): 500 rpm for 10 seconds.
  - Step 2 (Thinning): 2500-3000 rpm for 30-60 seconds.
- After the cycle completes, carefully remove the coated substrate.
- Dry the film in air at room temperature for at least 30 minutes or on a hotplate at a low temperature (e.g., 100-200°C) to evaporate residual solvent.[7]

# Protocol 3: Annealing for VO<sub>2</sub> Phase Formation

This is the most critical step, where the amorphous precursor film is thermally treated to form the crystalline, thermochromic VO<sub>2</sub> phase.



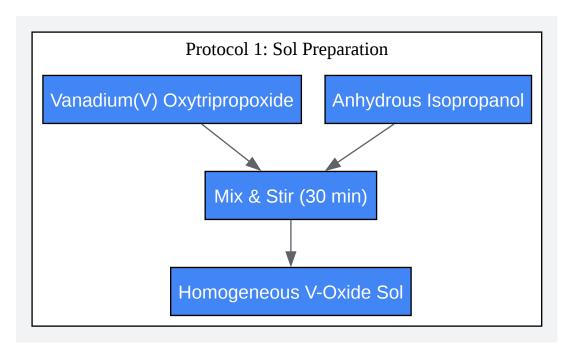
#### Materials:

- Coated substrates (from Protocol 2)
- Tube furnace with gas flow control

#### Procedure:

- Place the dried films into the tube furnace.
- Purge the furnace with an inert gas, such as Argon (Ar), at a controlled flow rate (e.g., 0.6 L/min) to create an oxygen-deficient atmosphere.[8] This is crucial for the reduction of V<sub>2</sub>O<sub>5</sub> to VO<sub>2</sub>.
- Ramp the temperature to the desired annealing temperature at a controlled rate (e.g., 10-11°C/min).[7][8] The optimal annealing temperature is typically around 500°C.[4]
- Hold the temperature for the specified duration, typically 1-3 hours.[8][9]
- After annealing, allow the furnace to cool down to room temperature naturally while maintaining the inert gas flow to prevent re-oxidation of the film.[8]

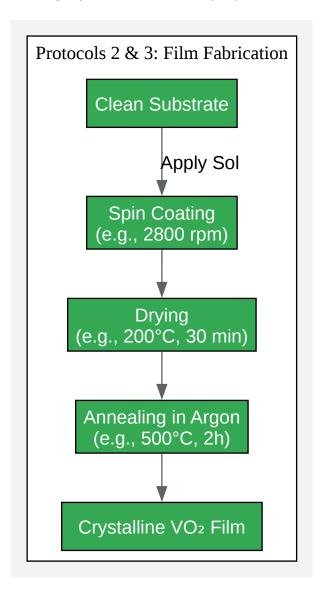
### **Visualized Workflows**





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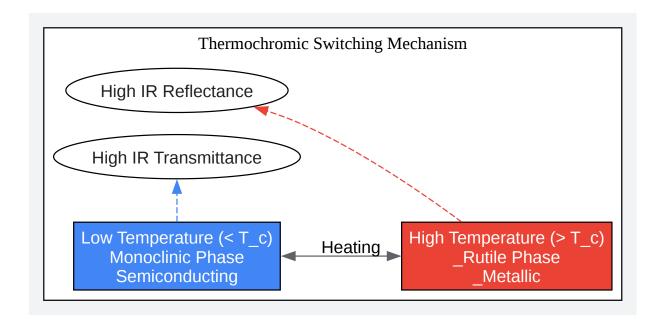
Caption: Sol-gel precursor solution preparation workflow.



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Caption: Thin film deposition and annealing process.





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Caption: Reversible phase transition in Vanadium Dioxide.

# **Data Presentation: Performance Metrics**

The performance of VO<sub>2</sub> films is highly dependent on fabrication parameters, especially the final annealing temperature.

Table 1: Effect of Annealing Temperature on Thermochromic Properties



Annealing Temp. (°C)	Transition Temp. (Tc) (°C)	Luminous Transmittan ce (Tlum)	Solar Modulation (ΔTsol)	Hysteresis Width (°C)	Notes
450	-	~30.5%	-	-	Films are not fully crystalline.[4]
500	61.2 - 63.0	~54%	5.2%	6.0 - 9.1	Often considered the optimal temperature for good crystallinity and performance. [4]
550	79.2	~43%	-	15.2	Higher temperatures can lead to coarser grains and degraded properties.[4]
600	80.1	~38.8%	-	16.4	Performance deteriorates due to changes in crystallinity and potential formation of other oxides.  [4]

Table 2: Influence of Deposition Parameters (Dip-Coating)



Withdrawal Speed (mm/min)	Resulting Film Quality (at 500°C Anneal)
5	Homogeneous films with minimal cracks, sharper transition, and good luminous transmittance.[4]
10	-
15	-
20	Increased defects and deteriorated thermochromic properties.[4]

#### Conclusion

**Vanadium(V) oxytripropoxide** is an effective precursor for fabricating thermochromic VO<sub>2</sub> thin films via the sol-gel method. The protocols outlined provide a robust framework for researchers. The final properties of the smart window coating are critically dependent on precise control of the annealing temperature and atmosphere, with 500°C in an inert environment yielding optimal performance.[4] Further enhancements in transition temperature and luminous transmittance can be achieved through strategies like doping with elements such as tungsten or magnesium, which remains a key area of ongoing research.[10][11]

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